

Personal protective equipment for handling Glycol dimercaptoacetate

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Compound of Interest

Compound Name: Glycol dimercaptoacetate

Cat. No.: B089767

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Essential Safety and Handling Guide for Glycol Dimercaptoacetate

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Glycol dimercaptoacetate** (CAS: 123-81-9). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Glycol dimercaptoacetate is a colorless to pale yellow liquid with a distinct stench.[1] It is recognized as harmful if swallowed, in contact with skin, or if inhaled.[2][3] It causes serious eye and skin irritation and may cause respiratory irritation.[3][4][5] The compound is also air-sensitive.[6]

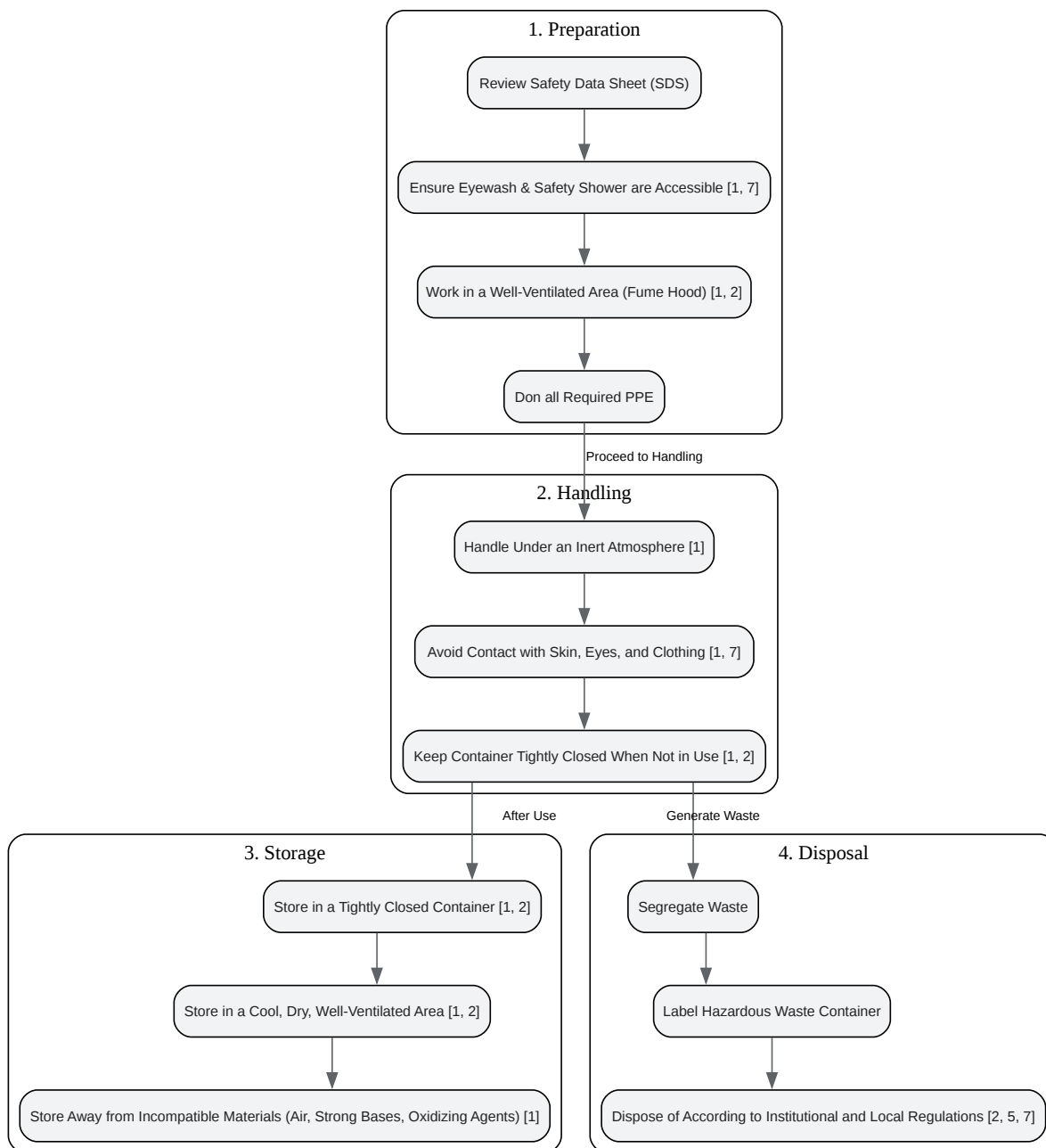
Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent exposure.

Protection Type	Specific Recommendations	Standards/Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. A face shield is also recommended.	OSHA 29 CFR 1910.133 or European Standard EN166.[6]
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., Butyl, Nitrile, Neoprene, Viton). Wear appropriate protective clothing, including a lab coat and an impervious apron, to prevent skin exposure.[5][6][7]	Consult glove manufacturer's resistance data.
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[4][6] If ventilation is insufficient, a respiratory protection program must be followed. A chemical respirator with an organic vapor cartridge may be required.[5]	OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149.[6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following workflow is critical for minimizing risk during the handling of **Glycol dimercaptoacetate**.



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Workflow for Safe Handling of **Glycol Dimercaptoacetate**.

Emergency Protocols

Immediate and appropriate responses to spills or exposures are critical.

Spill Response:

- Evacuate: Evacuate non-essential personnel from the immediate spill area.[8]
- Ventilate: Ensure the area is well-ventilated.[6][8]
- Contain: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[5][6]
- Collect: Wearing appropriate PPE, collect the absorbed material into a suitable, closed container for hazardous waste disposal.[5][6]
- Clean: Clean the spill site thoroughly after material pickup is complete.[5]
- Report: Report the incident to the appropriate safety personnel.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5][6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation occurs.[5][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Disposal Plan

All waste containing **Glycol dimercaptoacetate** must be treated as hazardous waste.

- Classification: Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete classification.^[6]
- Collection: Collect waste material and contaminated items (e.g., gloves, absorbent material) in a designated, properly labeled, and sealed container.
- Storage: Store waste containers in a designated, well-ventilated area, away from incompatible materials, awaiting pickup by a licensed waste disposal service.^[5]
- Disposal: Dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.^{[2][4][5]} The final waste code should be assigned in discussion between the user, the producer, and the waste disposal company.^[5]

Safety and Physical Data

The following table summarizes key quantitative data for **Glycol dimercaptoacetate**.

Property	Value	Reference
Acute Toxicity (Oral, Rat LD50)	330 mg/kg	^[6]
Boiling Point	137-139 °C @ 2 mm Hg	^{[3][9]}
Density	1.313 g/mL at 25 °C	^[9]
Flash Point	> 110 °C (> 230 °F)	^[3]
Solubility in Water	20 g/L	^{[4][9]}

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